

Personal protective equipment for handling tert-Butyl (3R)-3-iodopyrrolidine-1-carboxylate

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Compound of Interest

Compound Name: *tert-Butyl (3R)-3-iodopyrrolidine-1-carboxylate*

Cat. No.: B582365

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Essential Safety and Handling Guide for tert-Butyl (3R)-3-iodopyrrolidine-1-carboxylate

This guide provides critical safety, handling, and disposal information for **tert-Butyl (3R)-3-iodopyrrolidine-1-carboxylate** (CAS No. 774234-25-2). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing exposure risks for all researchers, scientists, and drug development professionals. This compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for the safe handling of this chemical. The following table summarizes the required personal protective equipment.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles that meet EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles when there is a significant risk of splashes.[2][3]	Protects against serious eye damage from splashes of the hazardous material.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Butyl rubber, or Neoprene) must be inspected before use. Use proper glove removal technique to avoid skin contact.[3][4]	Provides robust protection against skin irritation.[1] Given the lack of specific breakthrough time data, a conservative approach is recommended. Always change gloves immediately upon contamination.[4]
Skin and Body Protection	A flame-resistant or 100% cotton lab coat should be worn over personal clothing. For larger quantities, a chemical-resistant apron and sleeves are recommended. Wear closed-toe shoes and long pants.[2][4]	Protects skin from potential splashes and contact with the substance.[1][5]
Respiratory Protection	All work should be conducted in a certified chemical fume hood.[4] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge is required.[2][6]	Prevents inhalation of harmful dust or vapors, which may cause respiratory irritation.[1][5]

Operational Plan: Safe Handling Protocol

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible.[7]
- Put on all required PPE as outlined in the table above before entering the designated work area.
- Inspect gloves for any signs of degradation or punctures before use.[3]

2. Handling the Chemical:

- Conduct all manipulations of **tert-Butyl (3R)-3-iodopyrrolidine-1-carboxylate** inside the chemical fume hood.[4]
- Avoid the formation of dust and aerosols.[3]
- Keep containers tightly closed when not in use.[2]
- Do not eat, drink, or smoke in the handling area.[2]

3. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Prevent further leakage or spillage if it is safe to do so.
- For solid spills, sweep up carefully without creating dust and place in a suitable, closed container for disposal.[3]
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

4. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
- In Case of Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical help.[2]
[5]
- In Case of Eye Contact: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[2]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Get medical help.[2]

Disposal Plan

Proper disposal of **tert-Butyl (3R)-3-iodopyrrolidine-1-carboxylate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Chemical Waste:

- Collect all residual chemical and contaminated materials in a clearly labeled, sealed, and compatible hazardous waste container.[4]
- Do not mix with other waste.
- Store waste containers in a designated, secure area away from incompatible materials.

2. Contaminated PPE:

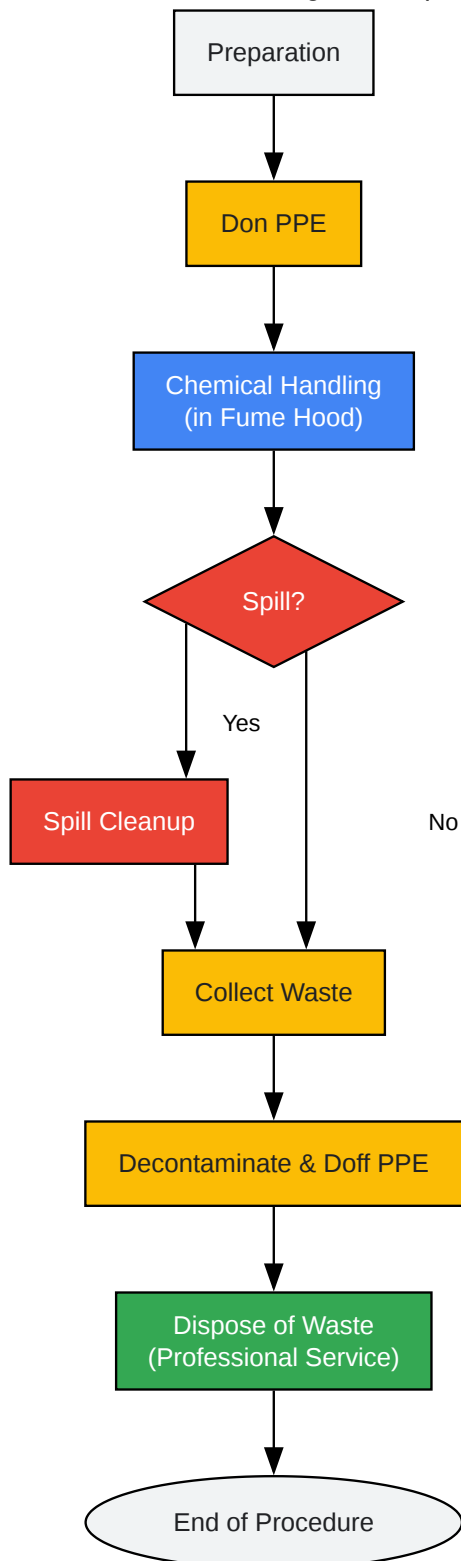
- Used gloves, aprons, and other disposable PPE should be collected in a designated hazardous waste container.[4]

3. Disposal Method:

- Dispose of all waste through a licensed professional waste disposal service.[3]
- All disposal practices must be in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of as unused product.[3]

Workflow for Safe Handling and Disposal

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of the chemical.

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References

- 1. tert-Butyl 3-iodopyrrolidine-1-carboxylate | C₉H₁₆INO₂ | CID 23251108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. angenechemical.com [angenechemical.com]
- 4. benchchem.com [benchchem.com]
- 5. aksci.com [aksci.com]
- 6. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 7. jwpharmlab.com [jwpharmlab.com]
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